

Difference between N-substituted and C-substituted morpholine ethanol

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Compound of Interest

Compound Name: 2-(Morpholin-2-yl)ethanol
hydrochloride

CAS No.: 857214-74-5; 857214-74-5

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Technical Guide: N-Substituted vs. C-Substituted Morpholine Ethanol

Comparative Analysis of Structural Isomerism, Synthesis, and Pharmaceutical Utility

Executive Summary

In the landscape of heterocyclic chemistry, "morpholine ethanol" refers to two distinct structural isomers with vastly different chemical behaviors and industrial applications.

N-substituted morpholine ethanol (N-(2-hydroxyethyl)morpholine) is a high-volume commodity chemical used primarily as a solvent, acid scavenger, and polyurethane catalyst. It is characterized by a tertiary amine structure and achirality.

C-substituted morpholine ethanol (typically 2- or 3-(2-hydroxyethyl)morpholine) represents a class of high-value, chiral building blocks essential for modern drug discovery. These

compounds retain a secondary amine functionality, allowing for diverse library generation in medicinal chemistry (e.g., BACE-1 inhibitors, antidepressant scaffolds).[\[1\]](#)

This guide dissects the critical differences between these isomers, providing a roadmap for researchers selecting the appropriate scaffold for catalytic or pharmacological applications.[\[1\]](#)

Structural Isomerism & Nomenclature

The fundamental difference lies in the attachment point of the hydroxyethyl side chain relative to the morpholine ring heteroatoms.

N-Substituted (The Commodity)

- IUPAC Name: 2-(Morpholin-4-yl)ethan-1-ol[\[2\]](#)
- Common Name: N-Hydroxyethylmorpholine (HEM)[\[3\]](#)[\[4\]](#)
- CAS: 622-40-2[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Structure: The ethanol chain replaces the hydrogen on the nitrogen atom (Position 4).
- Chirality: Achiral.

C-Substituted (The Scaffold)

- IUPAC Name: 2-(Morpholin-2-yl)ethan-1-ol (or 3-yl)
- Common Name: 2-Morpholineethanol[\[3\]](#)
- CAS: Variable (often custom synthesized).
- Structure: The ethanol chain is attached to a carbon atom (Position 2 or 3). The nitrogen retains a hydrogen atom.
- Chirality: Chiral center at the attachment point (C2 or C3). Exists as () and () enantiomers.

Physicochemical Properties & Reactivity Profile

The shift of the substituent from Nitrogen to Carbon drastically alters the electronic environment of the molecule.

Property	N-Substituted (HEM)	C-Substituted (2-Morpholineethanol)	Technical Implication
Amine Class	Tertiary ()	Secondary ()	C-Sub allows further N-derivatization (amide coupling, reductive amination).
Basicity (pKa)	~7.4 - 7.7	~8.3 - 8.5	C-Sub is more basic (similar to parent morpholine). N-Sub has steric bulk reducing proton affinity.
Nucleophilicity	Low (Sterically hindered)	High (at Nitrogen)	C-Sub is a superior nucleophile for reactions.
H-Bonding	Acceptor only (at N)	Donor & Acceptor (at N-H)	C-Sub has higher water solubility and different receptor binding profiles.
Metabolic Stability	Prone to N-oxidation	N-H susceptible to conjugation	C-Sub offers a "handle" for tuning metabolic clearance (Cl_int).

Synthetic Pathways: Divergent Strategies

The synthesis of these two isomers illustrates the divide between "bulk chemistry" and "precision synthesis."

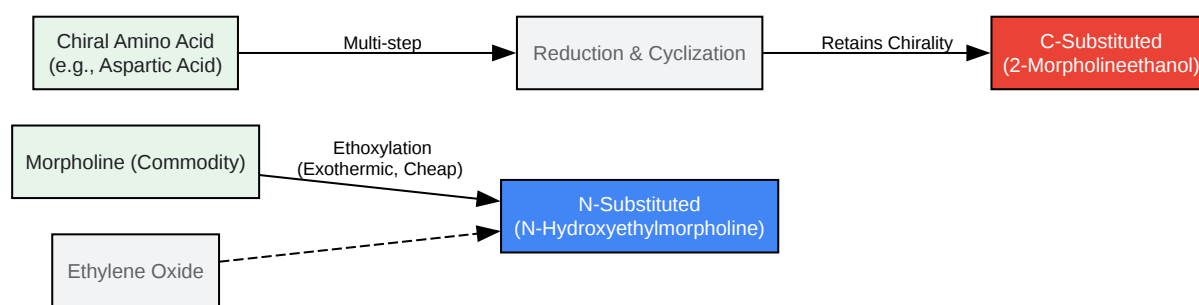
N-Substituted: Industrial Ethoxylation

Produced via the reaction of morpholine with ethylene oxide. This is a highly atom-efficient, low-cost process.

C-Substituted: Chiral Cyclization

Requires multi-step synthesis, often starting from chiral amino acids (e.g., Aspartic acid) or epoxides to establish the stereocenter at C2.[1]

Visualization of Synthetic Logic



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Figure 1: Comparison of synthetic routes. Path A (Blue) represents industrial scale-up; Path B (Red) represents precision medicinal chemistry.

Pharmaceutical & Industrial Applications[1][3][6][7][8][9][10][11][12]

N-Substituted (HEM)

- Polyurethane Catalysis: The tertiary amine promotes the gelling reaction (isocyanate + polyol).
- Buffer Synthesis: Precursor to MOPS (3-(N-morpholino)propanesulfonic acid) via sulfonation of the alcohol.
- Solvent: High boiling point solvent for extraction.

C-Substituted (Chiral Scaffolds)

- Drug Discovery: Used to modulate the physicochemical properties (LogP, pKa) of drug candidates without abolishing the basic nitrogen center required for receptor interaction.
- Case Study (Reboxetine): Many norepinephrine reuptake inhibitors utilize an O-arylated morpholine core. The C-substituted ethanol side chain provides a vector to extend into solvent-exposed pockets of the target protein.
- Fragment-Based Drug Design (FBDD): The free N-H allows the fragment to be "grown" in multiple directions.

Experimental Protocol: Synthesis of C-Substituted Morpholine Scaffold

Note: While N-substituted morpholine is purchased, C-substituted often requires synthesis. Below is a validated protocol for a generic C2-substituted morpholine core.

Objective: Synthesis of (S)-2-(hydroxymethyl)morpholine (a homolog of the ethanol derivative) from N-benzyl amino diols.

Reagents:

- N-Benzyl-L-serine methyl ester (Precursor)
- Chloroacetyl chloride
- Lithium Aluminum Hydride (LAH)
- THF (Anhydrous)

Workflow:

- Acylation: React N-benzyl precursor with chloroacetyl chloride (C, DCM, Et₃N) to form the amide.
- Cyclization: Treat with NaH in THF to induce intramolecular

displacement of the chloride by the alcohol oxygen. This forms the morpholinone ring.[8]

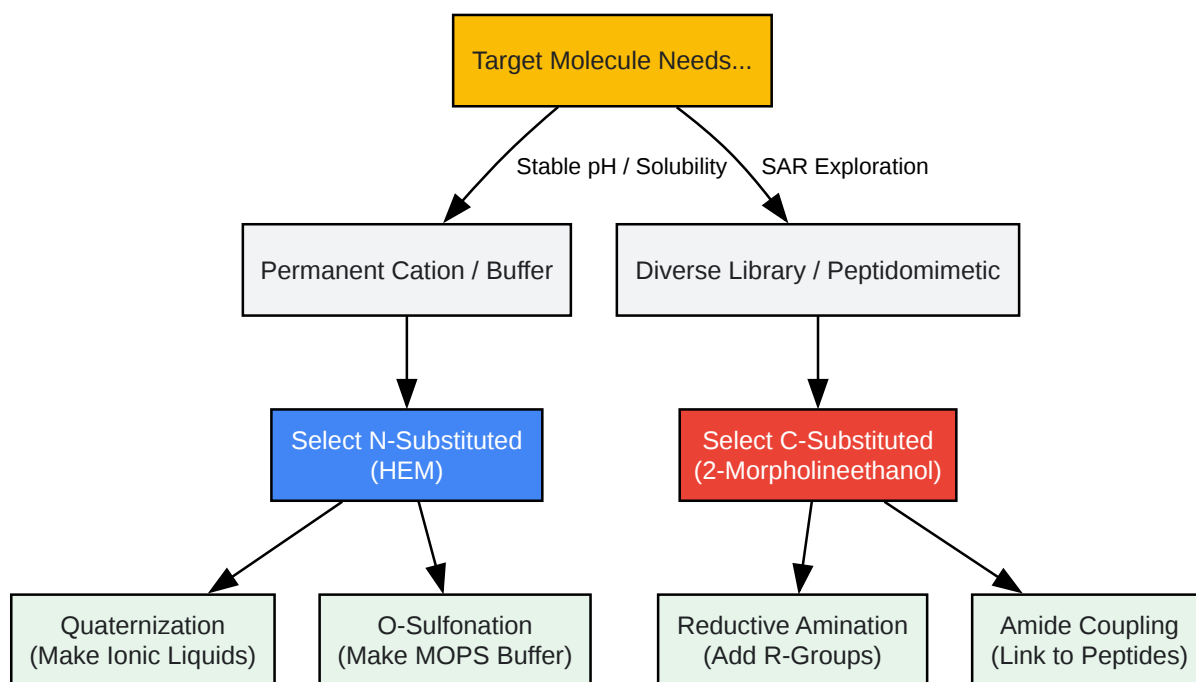
- Reduction: Reflux the morpholinone with LAH in THF for 4 hours to reduce the amide and ester groups simultaneously.
- Workup: Quench with Fieser method (, 15% ,). Filter precipitate.
- Deprotection (Optional): Hydrogenolysis (, Pd/C) removes the N-benzyl group to yield the free secondary amine.

Validation Check:

- NMR: Look for the disappearance of the carbonyl peak (~170 ppm in C) and the appearance of the adjacent to nitrogen (~50 ppm).
- Chiral HPLC: Verify enantiomeric excess (ee) >98% to ensure no racemization occurred during the basic cyclization step.

Functionalization Logic: Decision Matrix

When designing a new bioactive molecule, choose the isomer based on the required downstream chemistry.[1]



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Figure 2: Decision matrix for selecting the appropriate morpholine isomer based on intended chemical transformation.

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